

Structural Elucidation and Validation of 4-Methoxy-3-(phenoxymethyl)benzaldehyde

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Compound of Interest

Compound Name: 4-Methoxy-3-(phenoxymethyl)benzaldehyde

CAS No.: 438531-11-4

Cat. No.: B410892

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A Comprehensive Analytical Framework for Drug Development Professionals

Executive Summary & Chemical Context[1][2][3][4][5][6][7][8]

Compound: **4-Methoxy-3-(phenoxymethyl)benzaldehyde** Formula: $C_{15}H_{14}O_3$ Molecular Weight: 242.27 g/mol CAS: 438531-11-4 (Generic) / 590880 (PubChem CID)

In the realm of medicinal chemistry, the benzaldehyde scaffold serves as a critical linchpin for synthesizing stilbenes, chalcones, and heterocyclic bioactive agents. The specific derivative **4-Methoxy-3-(phenoxymethyl)benzaldehyde** presents a unique structural challenge: it contains a phenoxymethyl ether linkage at the meta position relative to the aldehyde, rather than the more common benzyloxy ether found in isovanillin derivatives.

This guide outlines a rigorous structural elucidation protocol. As a Senior Application Scientist, I emphasize that 1D NMR is insufficient to distinguish this molecule from its regioisomer, 3-(benzyloxy)-4-methoxybenzaldehyde. This protocol utilizes High-Resolution Mass

Spectrometry (HRMS) and 2D NMR (specifically HMBC) to definitively validate the ether connectivity and rule out isomeric impurities.^[1]

Synthetic Origin & Impurity Profiling^[4]

Understanding the synthesis informs the analytical strategy.^[1] This molecule is typically synthesized via a Williamson ether synthesis or a nucleophilic substitution on a benzyl halide.^[1]

- Precursor: 3-(Chloromethyl)-4-methoxybenzaldehyde.^[1]
- Reagent: Phenol (in the presence of a base like K_2CO_3).^[1]
- Mechanism: S_N2 displacement of the chloride by the phenoxide ion.^[1]

Critical Impurities to Monitor:

- Hydrolysis Byproduct: 3-(Hydroxymethyl)-4-methoxybenzaldehyde (from moisture in the reaction).^[1]
- Regioisomers: If the starting material was generated via non-selective formylation, isomers with the aldehyde at different positions may exist.^[1]
- Dimerization: Bis-ether formation if stoichiometry is uncontrolled.^[1]

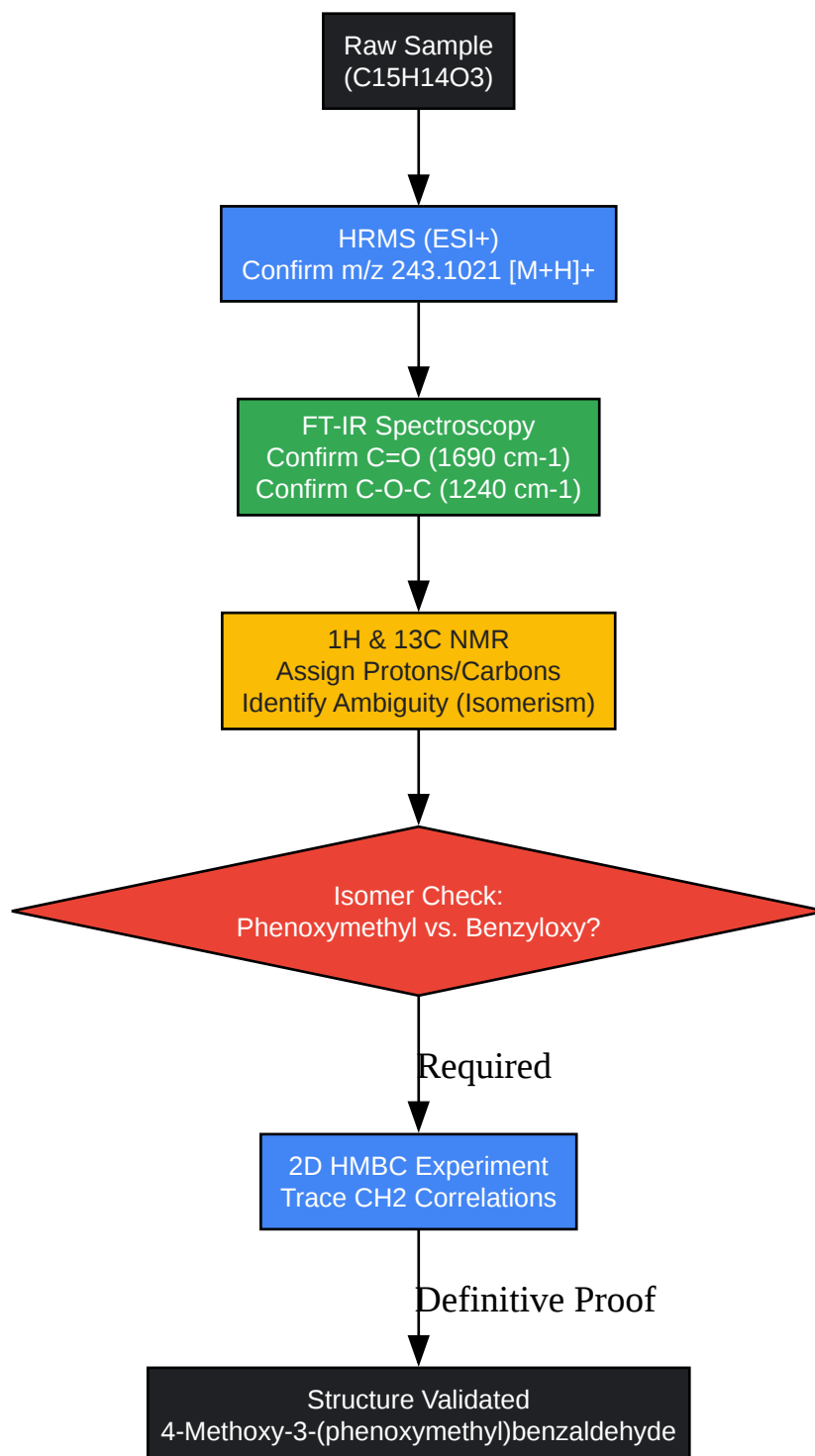
Analytical Strategy: The "Triad of Evidence"

To ensure scientific integrity (E-E-A-T), we do not rely on a single data point. We construct a self-validating system using three pillars:

- Mass Spectrometry (HRMS): Confirms elemental composition and unsaturation.^[1]
- FT-IR: Identifies the carbonyl and ether functional groups.
- Nuclear Magnetic Resonance (NMR): The definitive structural proof.^[1] HMBC is the decision-maker here.

Diagram 1: Elucidation Workflow

The following flowchart illustrates the logical progression from raw sample to validated structure.



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Caption: Logical workflow for structural validation, prioritizing HMBC for isomer differentiation.

Detailed Experimental Protocols

High-Resolution Mass Spectrometry (HRMS)

- Method: ESI-TOF (Electrospray Ionization - Time of Flight).[\[1\]](#)
- Mode: Positive Ion Mode ($[M+H]^+$ or $[M+Na]^+$).
- Expected Data:
 - Monoisotopic Mass: 242.0943 Da.[\[1\]](#)
 - $[M+H]^+$: 243.1016 Da.[\[1\]](#)
 - $[M+Na]^+$: 265.0835 Da.[\[1\]](#)
- Validation Criteria: Mass error < 5 ppm.

FT-IR Spectroscopy[\[4\]](#)

- Method: ATR (Attenuated Total Reflectance) on neat solid/oil.[\[1\]](#)
- Key Bands:
 - 1680–1695 cm^{-1} : C=O stretch (Conjugated Aldehyde).[\[1\]](#)
 - 1580–1600 cm^{-1} : C=C Aromatic skeletal vibrations.[\[1\]](#)
 - 1230–1250 cm^{-1} : C-O-C asymmetric stretch (Ether).[\[1\]](#)
 - 2850 & 2750 cm^{-1} : C-H Fermi doublet (Characteristic of Aldehydes).[\[1\]](#)

NMR Spectroscopy (The Definitive Step)

Sample Preparation: Dissolve ~10 mg of compound in 0.6 mL of DMSO- d_6 or CDCl_3 . Note: CDCl_3 is preferred for resolution, but DMSO- d_6 is necessary if the sample contains polar impurities like the hydrolyzed alcohol.

A. ^1H NMR Assignments (400 MHz, CDCl_3)

The molecule has two aromatic systems: the central trisubstituted ring and the peripheral monosubstituted phenoxy ring.[\[1\]](#)

Position	Type	Shift (δ , ppm)	Multiplicity	Integration	Assignment Logic
CHO	Aldehyde	9.88	Singlet (s)	1H	Characteristic aldehyde offset. [1]
H-2	Aromatic	7.92	Doublet (d, J~2Hz)	1H	Ortho to CHO and CH ₂ OPh. [1] Deshielded by CHO. [1]
H-6	Aromatic	7.80	Doublet of Doublets (dd)	1H	Ortho to CHO, meta to CH ₂ OPh. [1]
H-5	Aromatic	7.05	Doublet (d, J~8Hz)	1H	Ortho to OMe. [1] Shielded by OMe. [1]
Ph-H	Aromatic	6.90 – 7.35	Multiplet (m)	5H	Peripheral Phenoxy ring protons. [1]
CH ₂	Benzylic	5.15	Singlet (s)	2H	Critical Signal. Deshielded by Ar and O.
OMe	Methoxy	3.95	Singlet (s)	3H	Characteristic OMe on aromatic ring. [1]

B. The Isomer Trap: Why 1D is not enough

The isomer 3-(benzyloxy)-4-methoxybenzaldehyde (Isovanillin benzyl ether) has a nearly identical ^1H NMR profile.^[1]

- Target (Phenoxymethyl): $\text{Ar-CH}_2\text{-O-Ph}$
- Isomer (Benzyloxy): $\text{Ar-O-CH}_2\text{-Ph}$
- Ambiguity: In both cases, the CH_2 is flanked by an aromatic ring and an oxygen atom.^[1] The chemical shift difference is often < 0.1 ppm.^[1]

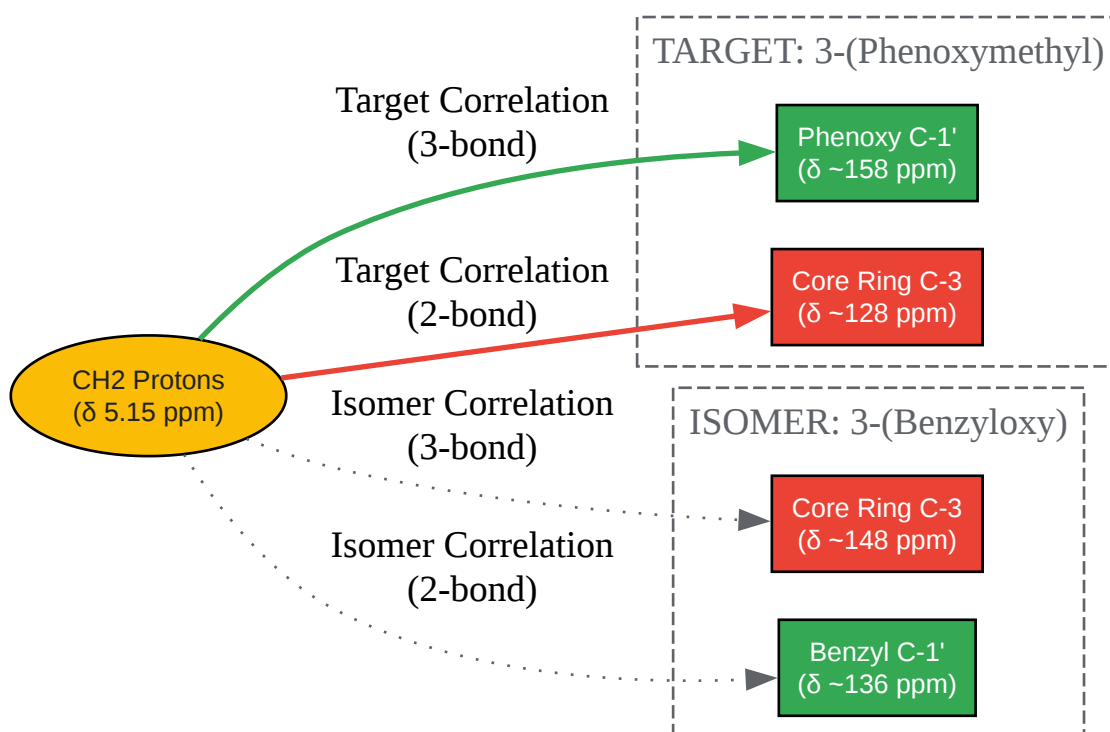
C. 2D HMBC (Heteronuclear Multiple Bond Correlation)

This is the self-validating step.^[1] We track the long-range coupling (2-3 bonds) of the CH_2 protons (at 5.15 ppm).^[1]

- Target Molecule Logic ($\text{Ar-CH}_2\text{-O-Ph}$):
 - The CH_2 protons are attached to the central ring.^[1] They will show a strong HMBC correlation to C-2, C-4, and C-6 of the central ring.
 - Crucially, they will show a correlation to the Ipso-Carbon (C-1') of the Phenoxy ring across the ether oxygen.
 - Key Diagnostic: The Phenoxy Ipso-Carbon appears at ~ 158 ppm.^[1]
- Isomer Logic ($\text{Ar-O-CH}_2\text{-Ph}$):
 - The CH_2 protons are attached to the peripheral phenyl ring.^[1]
 - They will correlate to the Ipso-Carbon (C-3) of the Central ring across the ether oxygen.^[1]
 - Key Diagnostic: The Central Ring Ipso-Carbon (C-3) appears at ~ 148 ppm (shifted upfield relative to phenoxy due to different substitution).^[1]

Diagram 2: HMBC Connectivity Logic

This diagram visualizes the specific correlations required to confirm the "Phenoxymethyl" structure over the "Benzyloxy" isomer.^[1]



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Caption: HMBC correlations distinguishing the target (solid lines) from the isomer (dotted lines).

Quality Control & Storage

Once the structure is elucidated, maintain integrity for downstream applications.[1]

- Purity Check: UPLC-MS (C18 Column, Water/Acetonitrile gradient). Look for the "Hydroxymethyl" impurity (MW 180), which elutes earlier than the target.[1]
- Storage: The aldehyde is susceptible to oxidation (to benzoic acid).[1] Store at -20°C under Argon.
- Stability: Avoid protic solvents (MeOH/EtOH) for long-term storage to prevent hemiacetal formation.[1]

Conclusion

The elucidation of **4-Methoxy-3-(phenoxymethyl)benzaldehyde** requires navigating a subtle regiochemical ambiguity. By leveraging the specific HMBC correlation between the benzylic protons and the phenoxy ipso-carbon (~158 ppm), researchers can confidently distinguish this scaffold from its benzyloxy isomer. This protocol ensures the rigorous validation required for pharmaceutical intermediates.^[1]

References

- National Center for Biotechnology Information. (n.d.).^[1] PubChem Compound Summary for CID 590880, **4-Methoxy-3-(phenoxymethyl)benzaldehyde**. Retrieved January 28, 2026, from [\[Link\]](#)
- Silverstein, R. M., Webster, F. X., & Kiemle, D. J. (2005).^[1] Spectrometric Identification of Organic Compounds (7th ed.). John Wiley & Sons.^{[1][2][3][4]} (Authoritative text on HMBC interpretation principles). [\[Link\]](#)^[1]

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Sources

- 1. 3-Benzyloxy-4-methoxybenzaldehyde | C₁₅H₁₄O₃ | CID 80671 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 2. 4-Methoxy-3-(phenoxymethyl)benzaldehyde | C₁₅H₁₄O₃ | CID 590880 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 3. quimicafundamental.wordpress.com [\[quimicafundamental.wordpress.com\]](https://quimicafundamental.wordpress.com)
- 4. eclass.upatras.gr [\[eclass.upatras.gr\]](https://eclass.upatras.gr)
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